

# Penconazol Hydroxide CAS number and IUPAC name

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## Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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## Unraveling Penconazole: A Technical Guide

Penconazole, a systemic triazole fungicide, is a cornerstone in the management of fungal diseases in various agricultural settings. This guide provides an in-depth technical overview of penconazole, including its chemical identity, physicochemical properties, and mechanism of action, tailored for researchers, scientists, and professionals in drug development.

### Chemical Identification

While the term "penconazole hydroxide" is sometimes used, it is not the recognized chemical name for this compound. The synthesis of penconazole involves the use of sodium hydroxide in a condensation reaction, which may be the origin of this nomenclature.<sup>[1]</sup> The scientifically accepted identifiers for penconazole are as follows:

| Identifier        | Value                                                         |
|-------------------|---------------------------------------------------------------|
| CAS Number        | 66246-88-6[2][3][4][5][6]                                     |
| IUPAC Name        | (RS)-1-[2-(2,4-dichlorophenyl)pentyl]-1H-1,2,4-triazole[1][7] |
| CAS Name          | 1-[2-(2,4-dichlorophenyl)pentyl]-1H-1,2,4-triazole[1][3][8]   |
| Molecular Formula | C13H15Cl2N3[2][3][5][8]                                       |
| Molecular Weight  | 284.18 g/mol [5][8]                                           |

### Physicochemical Properties

A comprehensive understanding of the physicochemical properties of penconazole is crucial for its formulation and application.

| Property                                   | Value                                                                     |
|--------------------------------------------|---------------------------------------------------------------------------|
| Melting Point                              | 57.6-60.3°C[4][9]                                                         |
| Boiling Point                              | 415.3 ± 55.0 °C at 760 mmHg[4]                                            |
| Density                                    | 1.3 ± 0.1 g/cm <sup>3</sup> [4]                                           |
| Vapor Pressure                             | 3.7 x 10 <sup>-4</sup> Pa (25 °C)[5]                                      |
| Water Solubility                           | 73 mg/L (25 °C)[5][9]                                                     |
| Solubility in other solvents (g/L at 25°C) | Ethanol: 730, Acetone: 770, Toluene: 610, n-hexane: 22, n-octanol: 400[9] |
| LogP (Kow)                                 | 3.72 (pH 5.7, 25°C)[9]                                                    |
| pKa                                        | 2.80 ± 0.10[5]                                                            |

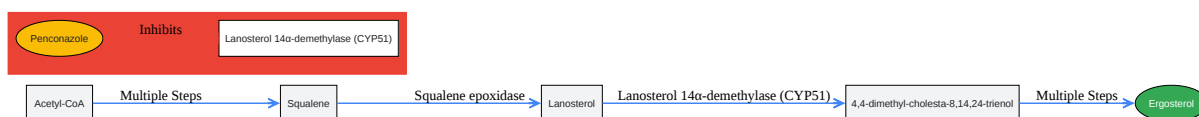
### Toxicological Data

The toxicological profile of penconazole has been evaluated by regulatory bodies.

| Parameter                     | Value              |
|-------------------------------|--------------------|
| Acceptable Daily Intake (ADI) | 0–0.03 mg/kg bw[7] |
| Acute Reference Dose (ARfD)   | 0.8 mg/kg bw[7]    |
| Acute Oral LD50 (Rat)         | >3000 mg/kg[5]     |

### Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Penconazole functions as a sterol demethylation inhibitor (DMI).[7][9] It specifically targets and inhibits the C14-demethylase enzyme, which is essential for the biosynthesis of ergosterol. Ergosterol is a vital component of the fungal cell membrane, and its disruption leads to the cessation of fungal growth and eventual cell death.[9]



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